

Application Note: 4-((Triisopropylsilyl)oxy)benzoic Acid as a Strategic Building Block

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Compound of Interest

Compound Name: 4-((Triisopropylsilyl)oxy)benzoic acid

Cat. No.: B14117928

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Content Type: Detailed Application Notes and Protocols Audience: Researchers, Senior Scientists, and Medicinal Chemists

Introduction: The Strategic Value of Silyl-Protected Phenols

In complex organic synthesis and drug development, **4-((Triisopropylsilyl)oxy)benzoic acid** (CAS: 1163689-92-6) serves as a critical bifunctional building block. It allows for the elaboration of the carboxylic acid moiety—typically via amide coupling or esterification—while the phenolic hydroxyl group remains masked by the robust Triisopropylsilyl (TIPS) ether.

Why TIPS? The Stability Hierarchy

The choice of TIPS over other silyl protecting groups (TMS, TBDMS) is not arbitrary; it is a calculated decision based on steric bulk and stability.

- **Acid Stability:** TIPS ethers are approximately 100,000 times more stable to acid hydrolysis than TMS ethers and significantly more stable than TBDMS ethers. This allows the carboxylic acid to undergo acidic workups or transformations without unmasking the phenol.
- **Base Stability:** The bulky isopropyl groups shield the silicon atom from nucleophilic attack, making the group resistant to basic hydrolysis conditions often used to saponify esters.
- **Orthogonality:** The TIPS group is selectively cleaved by fluoride sources (e.g., TBAF) or strong acids, providing a true orthogonal protection strategy relative to acid-labile groups (like Boc) or hydrogenolysis-labile groups (like Cbz/Bn).

Chemical Profile & Physical Properties[1][2]

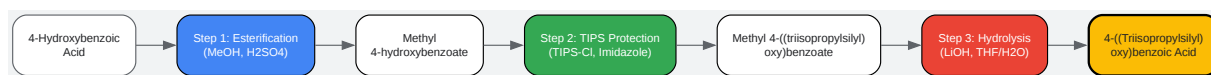
Property	Data
Chemical Name	4-((Triisopropylsilyl)oxy)benzoic acid
CAS Number	1163689-92-6 (Acid), 116906-44-4 (Methyl Ester precursor)
Molecular Formula	C ₁₆ H ₂₆ O ₃ Si
Molecular Weight	294.47 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DCM, THF, DMF, Ethyl Acetate; Insoluble in water
pKa (COOH)	~4.2 (Predicted)
Storage	Inert atmosphere (N ₂ /Ar), 2–8°C. Moisture sensitive (long term).

Experimental Protocols

Protocol A: Synthesis of the Building Block

Rationale: While direct silylation of 4-hydroxybenzoic acid is possible, it often leads to mixtures of silyl esters and silyl ethers. The "Gold Standard" route proceeds via the methyl ester to ensure regioselectivity and high purity.

Workflow Diagram:

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Caption: Step-wise synthesis ensuring regioselective protection of the phenol.

Step 1: Synthesis of Methyl 4-((triisopropylsilyl)oxy)benzoate

- Reagents: Methyl 4-hydroxybenzoate (1.0 equiv), TIPS-Cl (1.2 equiv), Imidazole (2.5 equiv), DMAP (0.1 equiv, optional catalyst), DMF (anhydrous).
- Procedure:
 - Dissolve Methyl 4-hydroxybenzoate in anhydrous DMF (0.5 M concentration) under Nitrogen.
 - Add Imidazole and DMAP; stir until dissolved.
 - Add TIPS-Cl dropwise via syringe at 0°C.
 - Allow to warm to Room Temperature (RT) and stir for 12–16 hours.
 - Monitor: TLC (Hexane/EtOAc 9:1) should show complete consumption of starting material ($R_f \sim 0.3 \rightarrow R_f \sim 0.8$).
- Workup: Dilute with Et₂O, wash with water (3x) and brine (1x). Dry over Na₂SO₄, concentrate.
- Purification: Flash chromatography (Hexane/EtOAc) if necessary, though often obtained as a clean oil/solid.

Step 2: Hydrolysis to the Free Acid

- Reagents: TIPS-protected ester (from Step 1), LiOH·H₂O (3.0 equiv), THF/Water (3:1).

- Procedure:
 - Dissolve the ester in THF. Add the LiOH solution (dissolved in minimum water).
 - Stir at RT for 4–6 hours. Note: Do not heat excessively ($>60^{\circ}\text{C}$) to avoid silyl cleavage.
 - Monitor: TLC for disappearance of the non-polar ester spot.
- Workup (Critical):
 - Cool to 0°C .^[1]
 - Carefully acidify with 1M HCl to pH ~3–4. Do not use concentrated mineral acids or let pH drop < 2 for prolonged periods.
 - Extract immediately with EtOAc (3x).
 - Wash combined organics with brine, dry (Na_2SO_4), and concentrate.
- Yield: Typically $>90\%$ over two steps.

Protocol B: General Amide Coupling

Rationale: The TIPS group tolerates standard coupling reagents (EDC, HATU, DCC). This protocol uses HATU for high efficiency with sterically hindered amines.

- Reagents: **4-((Triisopropylsilyl)oxy)benzoic acid** (1.0 equiv), Amine (R-NH_2 , 1.1 equiv), HATU (1.2 equiv), DIPEA (3.0 equiv), DMF or DCM.
- Procedure:
 - Dissolve the acid and DIPEA in anhydrous DMF.
 - Add HATU at 0°C and stir for 15 mins to activate the acid.
 - Add the Amine.^{[2][3][4]}
 - Stir at RT for 2–12 hours.

- Validation: LC-MS will show the product mass. The TIPS group adds substantial lipophilicity, shifting retention time significantly later than the unprotected analog.

Protocol C: Selective Deprotection (TIPS Removal)

Rationale: The utility of this building block culminates here. You can remove the TIPS group to reveal the phenol for further functionalization (e.g., etherification, glycosylation) without disturbing the newly formed amide bond.

Method 1: Fluoride Cleavage (Mild, Neutral)

- Reagents: TBAF (1.0 M in THF, 1.1–1.5 equiv).
- Procedure:
 - Dissolve substrate in THF (0.1 M).
 - Add TBAF solution dropwise at 0°C.
 - Stir at 0°C to RT for 30–60 mins. TIPS cleavage is generally fast.
 - Quench: Add Saturated NH_4Cl solution.
 - Purification: The byproduct is fluorotriisopropylsilane (volatile/inert). Extract with EtOAc.[\[1\]](#)
[\[4\]](#)

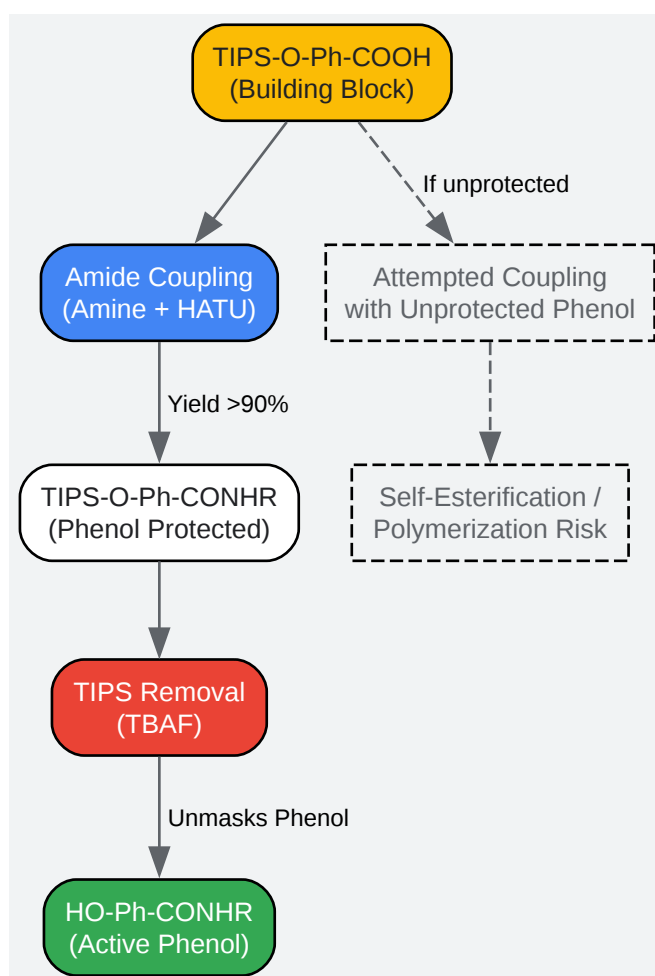
Method 2: Acidic Cleavage (Metal-Free) Use this if the molecule contains fluoride-sensitive groups.

- Reagents: 2M HCl in Methanol or TFA/DCM (1:4).
- Procedure:
 - Stir the substrate in the acidic mixture at RT.
 - Time: 1–4 hours (TIPS is slower to cleave than TBS).

Application Focus: Orthogonal Strategy in Drug Discovery

This building block is essential when synthesizing "Pro-drugs" or "Linkers" (e.g., PROTACs) where the phenolic oxygen serves as a connection point that must be preserved until a late stage.

Orthogonal Protection Scheme:



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Caption: The TIPS group prevents side reactions (esterification) during the amide coupling step.

Troubleshooting & Critical Parameters

Issue	Probable Cause	Solution
Low Yield in Step 1	Moisture in DMF or old TIPS-Cl.	Use freshly distilled DMF and check TIPS-Cl quality (should be clear liquid, not cloudy).
Silyl Cleavage during Hydrolysis	pH too low or temperature too high.	Keep hydrolysis at RT. Acidify carefully to pH 4, not pH 1. Use Citric Acid instead of HCl.
Incomplete Amide Coupling	Steric hindrance of the TIPS group.	The TIPS group is para to the acid, so steric interference is minimal. Check amine reactivity or use a stronger coupling agent (HATU/COMU).
TIPS won't come off	Old TBAF (wet).	Use fresh 1M TBAF in THF. Alternatively, use CsF in DMF at 60°C.

References

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